

IT-143B solubility in DMSO and other solvents

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Compound of Interest

Compound Name: IT-143B

Cat. No.: B10820791

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Application Notes and Protocols for IT-143B

Audience: Researchers, scientists, and drug development professionals.

Introduction

IT-143B is an antibiotic belonging to the piericidin class, originally isolated from a *Streptomyces* species.^{[1][2]} It has demonstrated bioactivity against the fungus *Aspergillus fumigatus* and the Gram-positive bacterium *Micrococcus luteus*.^{[1][2]} Furthermore, **IT-143B** has shown cytotoxic effects against KB carcinoma cells.^[1] As a member of the piericidin family, **IT-143B** is believed to function as an inhibitor of the mitochondrial electron transport chain at complex I (NADH-ubiquinone oxidoreductase), disrupting cellular energy metabolism, which can lead to cell death.

These application notes provide essential information on the solubility of **IT-143B**, protocols for its handling and preparation of stock solutions, and an overview of its proposed mechanism of action.

Physicochemical Properties and Solubility

A summary of the key physicochemical properties of **IT-143B** is provided below.

Property	Value	Reference
Molecular Formula	C ₂₈ H ₄₁ NO ₄	
Molecular Weight	455.63 g/mol	
Purity	>95% by HPLC	
Appearance	Pale yellow oil	
Long-Term Storage	-20°C	

Solubility Data

While specific quantitative solubility limits for **IT-143B** are not widely published, its solubility in common laboratory solvents has been established.

Solvent	Solubility	Reference
Dimethyl sulfoxide (DMSO)	Soluble	
Ethanol	Soluble	
Methanol	Soluble	
Dimethylformamide (DMF)	Soluble	
Aqueous Solutions	Sparingly soluble	

Experimental Protocols

Protocol for Preparation of IT-143B Stock Solution

This protocol outlines the general procedure for preparing a stock solution of **IT-143B**. All steps should be performed in a sterile environment, such as a laminar flow hood, using appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.

Materials:

- **IT-143B** solid

- Anhydrous, cell culture grade Dimethyl sulfoxide (DMSO), Ethanol, Methanol, or Dimethylformamide (DMF)
- Sterile, amber microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes
- Inert gas (e.g., argon or nitrogen) - optional but recommended

Procedure:

- Pre-dissolution Preparation:
 - Allow the vial of **IT-143B** to equilibrate to room temperature before opening to prevent condensation.
- Solvent Selection:
 - Choose an appropriate solvent from the list of known soluble solvents (DMSO, ethanol, methanol, DMF). DMSO is a common choice for creating highly concentrated stock solutions for in vitro experiments.
- Dissolution:
 - To prepare a 10 mM stock solution, for example, add 219.48 μ L of the chosen solvent to 1 mg of **IT-143B** (Molecular Weight: 455.63 g/mol).
 - Vortex the solution thoroughly to ensure complete dissolution. Gentle warming may be applied if necessary, but monitor for any signs of degradation.
- Storage of Stock Solution:
 - Aliquot the stock solution into sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.

- If an inert gas is available, purge the headspace of the vials before sealing to enhance stability.
- Store the aliquots at -20°C for long-term use. Based on its analogue, Piericidin A, it is expected to be stable for at least two years when stored as supplied at -20°C.

Protocol for Preparation of Working Solutions for Cell Culture

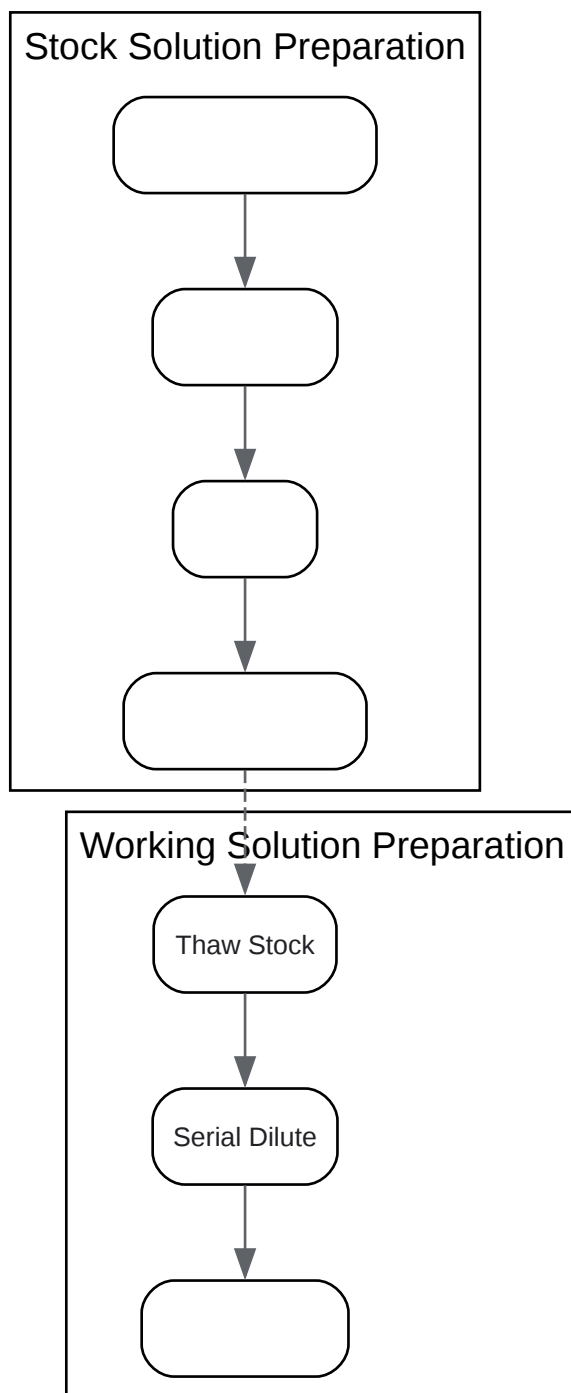
Procedure:

- Thawing the Stock Solution:
 - Thaw an aliquot of the **IT-143B** stock solution at room temperature.
- Serial Dilutions:
 - Perform serial dilutions of the stock solution in pre-warmed cell culture medium to achieve the desired final concentrations for your experiment.
- Solvent Concentration Control:
 - It is critical to ensure that the final concentration of the organic solvent (e.g., DMSO) in the cell culture medium is non-toxic to the cells. This is typically below 0.5% (v/v). Prepare a vehicle control with the same final concentration of the solvent to account for any solvent-induced effects.
- Application to Cells:
 - Add the freshly prepared working solutions of **IT-143B** to your cell cultures.

Visualizations

Experimental Workflow: Preparation of IT-143B Solutions

Workflow for Preparing IT-143B Stock and Working Solutions

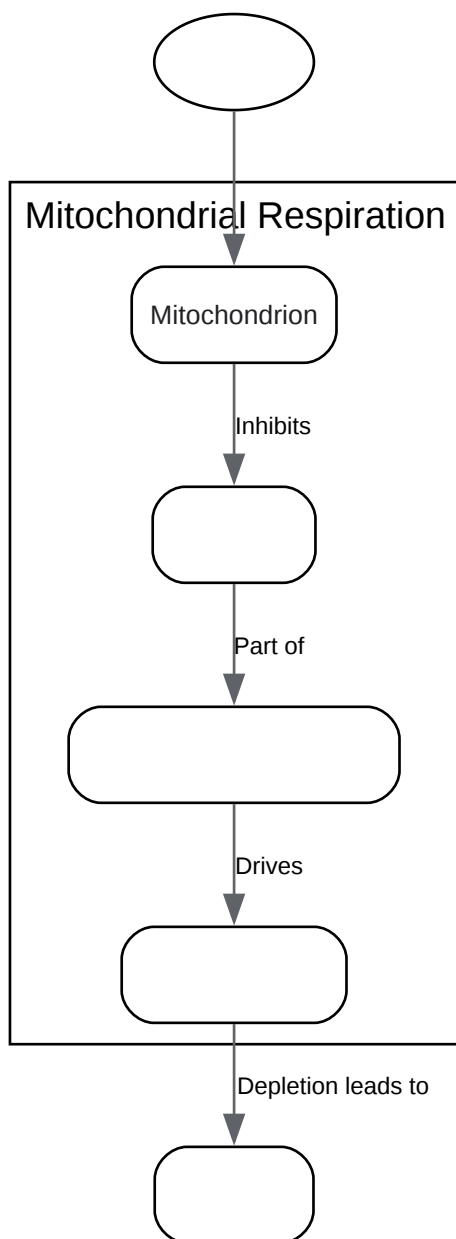
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Caption: Workflow for preparing **IT-143B** stock and working solutions.

Proposed Signaling Pathway of IT-143B

As a piericidin, **IT-143B** is proposed to inhibit the mitochondrial electron transport chain, which can lead to a decrease in ATP production and the induction of apoptosis.

Proposed Mechanism of Action for Piericidins like IT-143B



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Caption: General signaling pathway for piericidin-class antibiotics.

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References

- 1. benchchem.com [benchchem.com]
- 2. bioaustralis.com [bioaustralis.com]
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